

An In-depth Technical Guide to the Boiling Point of 2-Ethylbutyl Acetate

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Compound of Interest

Compound Name: 2-Ethylbutyl acetate

Cat. No.: B155402

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This technical guide provides a comprehensive overview of the boiling point of **2-ethylbutyl acetate**, targeting researchers, scientists, and professionals in drug development. The document presents quantitative data, details on experimental protocols for boiling point determination, and a visualization of the molecular structure's influence on this key physical property.

Physicochemical Properties of 2-Ethylbutyl Acetate

2-Ethylbutyl acetate is a clear, colorless liquid with a characteristic fruity odor. It is an ester of acetic acid and 2-ethylbutanol. Its physical properties are crucial for its handling, application, and purification in various scientific and industrial processes.

Boiling Point Data

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. This property is a critical parameter for distillation, a primary method for purifying liquids. The experimental and predicted boiling point data for **2-ethylbutyl acetate** are summarized below.

Boiling Point (°C)	Pressure (mmHg)	Data Type	Source
160	740	Experimental	Fisher Scientific[1], Sigma-Aldrich[2][3]
160 - 163	740	Experimental	The Good Scents Company[4], Parchem[5], PubChem[6]
162.5	Not Specified	Not Specified	CHEMLYTE SOLUTIONS[7]
163	Not Specified	Not Specified	ChemicalBook[8]
64 - 65	20	Experimental	The Good Scents Company[4]
159.85	760	Not Specified	NIST WebBook[9]

Vapor Pressure Data:

Vapor Pressure (mmHg)	Temperature (°C)
2.16	25
1.76	20
2.49	25

Experimental Protocols for Boiling Point Determination

While the specific experimental methods used to determine the cited boiling point values for **2-ethylbutyl acetate** are not detailed in the available literature, the following are standard and widely accepted techniques for determining the boiling point of organic liquids.

a) Distillation Method

This is a common and accurate method for determining the boiling point of a liquid.

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:
 - The liquid sample (a few milliliters) is placed in the distillation flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled, and the thermometer bulb is positioned so that its top is level with the side arm of the distillation flask leading to the condenser. This ensures that the measured temperature is that of the vapor in equilibrium with the boiling liquid.
 - The flask is gently heated. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser, where it liquefies and is collected in the receiving flask.
 - The temperature is recorded when it becomes constant. This stable temperature is the boiling point of the liquid at the prevailing atmospheric pressure.

b) Thiele Tube Method

This micro-method is suitable for small sample volumes.

- Apparatus: A Thiele tube, a small test tube, a capillary tube (sealed at one end), a thermometer, and a heat source.
- Procedure:
 - A small amount of the liquid is placed in the small test tube.
 - The capillary tube is inverted and placed in the test tube with its open end submerged in the liquid.
 - The test tube is attached to the thermometer, and the assembly is placed in the Thiele tube containing a high-boiling mineral oil.

- The Thiele tube is heated gently. As the temperature rises, air trapped in the capillary tube expands and escapes as a slow stream of bubbles.
- Heating is continued until a steady stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool.
- The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

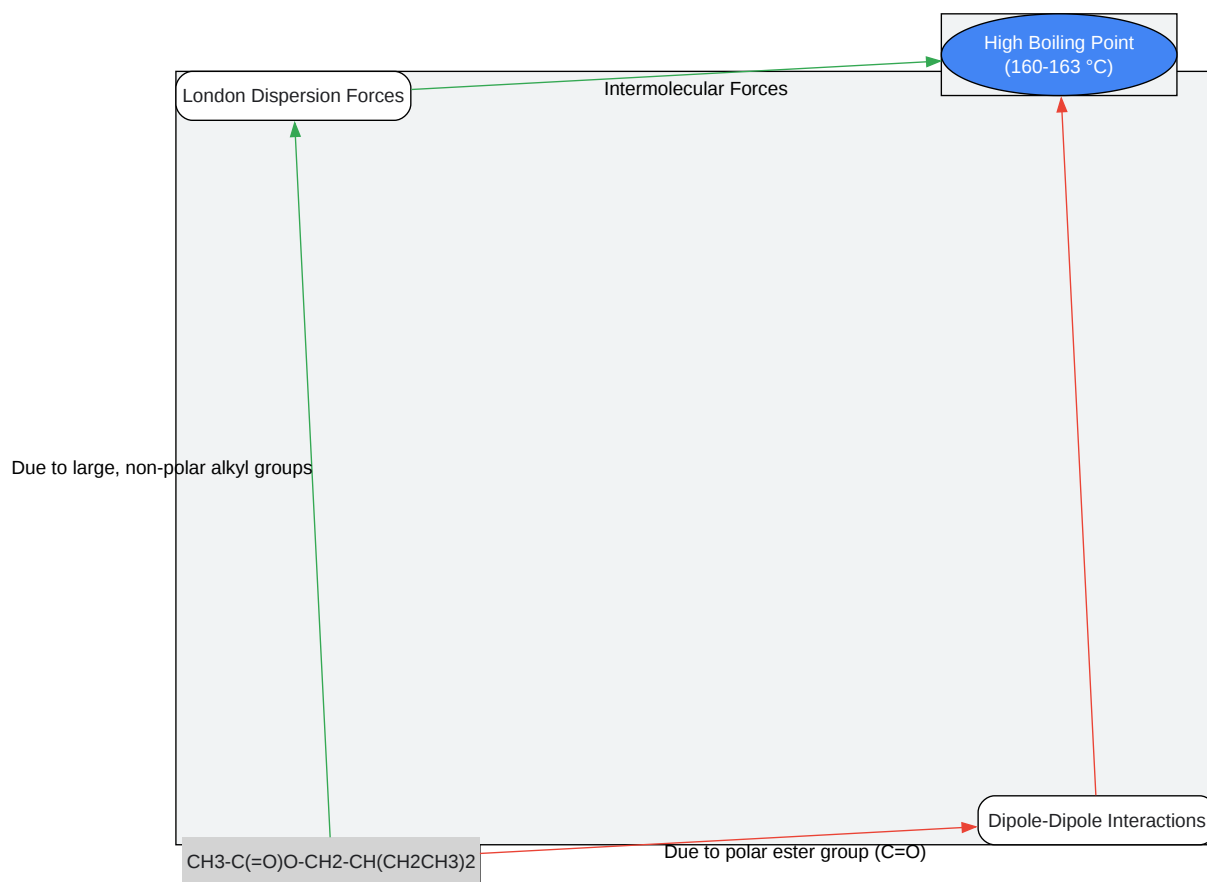
c) Reflux Method

This method also allows for the determination of the boiling point.

- Apparatus: A round-bottom flask, a condenser, a thermometer, and a heating source.
- Procedure:
 - The liquid and boiling chips are placed in the round-bottom flask.
 - The condenser is attached vertically to the flask, and cooling water is circulated through it.
 - A thermometer is placed in the neck of the flask so that its bulb is in the vapor phase above the boiling liquid.
 - The liquid is heated to a gentle boil. The vapor will rise into the condenser, be cooled back to a liquid, and drip back into the flask.
 - The stable temperature recorded by the thermometer is the boiling point.

Relationship Between Molecular Structure and Boiling Point

The boiling point of a molecule is primarily determined by the strength of its intermolecular forces. For **2-ethylbutyl acetate**, these are London dispersion forces and dipole-dipole interactions.



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Caption: Molecular structure's influence on boiling point.

The relatively large size of the **2-ethylbutyl acetate** molecule ($C_8H_{16}O_2$) results in significant London dispersion forces. Furthermore, the presence of the polar ester group creates dipole-dipole interactions between molecules. Both of these intermolecular forces are relatively strong, requiring a substantial amount of energy to overcome, which in turn leads to a high boiling point. The branched structure of the alkyl group may slightly lower the boiling point compared to a straight-chain isomer due to less efficient packing, which reduces the surface area for intermolecular contact.

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